

Use of Hydroxy-PEG8-acid sodium salt in hydrogel formation

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Compound of Interest

Compound Name: Hydroxy-PEG8-acid sodium salt

Cat. No.: B13721481

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Application Note: High-Precision Hydrogel Functionalization using **Hydroxy-PEG8-Acid Sodium Salt**

Introduction: The Power of Discrete Pegylation

In the development of advanced hydrogels for drug delivery and tissue engineering, the structural precision of the crosslinking network is paramount. **Hydroxy-PEG8-acid sodium salt** represents a class of discrete (monodisperse) polyethylene glycol (PEG) linkers. Unlike traditional polydisperse PEGs (e.g., PEG-2000, PEG-5000) which exist as a Gaussian distribution of chain lengths, Hydroxy-PEG8-acid has an exact molecular weight and a precise chain length (~30 Å).

This precision allows researchers to use it as a "molecular ruler," setting exact distances between bioactive ligands and the hydrogel backbone. This guide details the use of **Hydroxy-PEG8-acid sodium salt** not as a bulk polymer, but as a critical heterobifunctional tether used to modify hydrogel mechanics, hydrophilicity, and bioactivity.

Key Molecular Features:

- **Carboxylate (Sodium Salt):** The reactive handle for conjugation to primary amines (via EDC/NHS chemistry). The sodium salt form prevents spontaneous lactonization or esterification during storage.
- **Hydroxy Group (-OH):** A versatile handle that can remain inert (to increase hydrophilicity) or be functionalized (e.g., to acrylate, tosylate, or azide) for secondary reactions.
- **PEG8 Spacer:** The "Goldilocks" length—long enough to overcome steric hindrance for tethered ligands, but short enough to prevent chain entanglement.

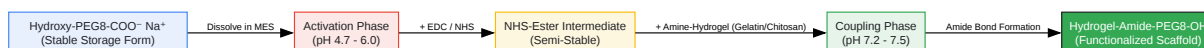
Mechanism of Action: Heterobifunctional Coupling

The utility of Hydroxy-PEG8-acid relies on orthogonal chemistry. The primary workflow involves activating the carboxylate group to graft the PEG chain onto an amine-rich hydrogel backbone (like Gelatin, Collagen, or Chitosan).

Chemical Strategy:

- **Protonation:** The salt form ($\text{-COO}^- \text{Na}^+$) is converted to the free acid (-COOH) in situ within acidic buffers.
- **Activation:** Carbodiimide chemistry (EDC) creates an unstable O-acylisourea intermediate.^[1]
- **Stabilization:** NHS (N-hydroxysuccinimide) converts this into a semi-stable NHS-ester.
- **Conjugation:** The NHS-ester reacts with primary amines (-NH_2) on the target hydrogel, forming a stable amide bond.

Visualizing the Reaction Pathway:



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Figure 1: Step-by-step chemical activation and conjugation workflow for **Hydroxy-PEG8-acid sodium salt**.

Protocol: Grafting Hydroxy-PEG8-Acid to Gelatin Hydrogels

This protocol describes the modification of Gelatin (Type A or B) to increase its water retention and reduce immunogenicity (pegylation) while leaving a hydroxyl handle for future surface modification.

Materials Required

Reagent	Specification	Role
Hydroxy-PEG8-acid Na salt	>95% Purity	Functional Linker
Gelatin (Type A)	300 Bloom	Hydrogel Backbone
EDC	1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide	Carboxyl Activator
NHS	N-Hydroxysuccinimide	Stabilizer
MES Buffer	0.1 M, pH 5.0	Activation Buffer
PBS Buffer	1X, pH 7.4	Coupling Buffer
Dialysis Tubing	3.5 kDa MWCO	Purification

Experimental Procedure

Step 1: Preparation of Gelatin Solution

- Dissolve Gelatin at 5% (w/v) in PBS (pH 7.4) at 50°C. Stir until fully dissolved.
- Critical: Allow the solution to cool to 37°C (just above the sol-gel transition temperature) before adding reagents to prevent thermal degradation of the EDC.

Step 2: Activation of Hydroxy-PEG8-Acid (The "Pre-Activation" Method) Note: We activate the PEG separately to prevent EDC from crosslinking the Gelatin to itself.

- Dissolve **Hydroxy-PEG8-acid sodium salt** in MES Buffer (pH 5.0) to a concentration of 10 mg/mL.

- Add EDC (10-fold molar excess relative to PEG-COOH) and NHS (12-fold molar excess).
- Incubate for 15 minutes at room temperature.
 - Why? pH 5.0 is optimal for carboxyl activation but poor for amine coupling. This step ensures high efficiency of NHS-ester formation.

Step 3: Conjugation

- Rapidly add the activated PEG solution to the Gelatin solution.
- Adjust pH to 7.4 immediately using small aliquots of 1M NaOH or concentrated PBS.
 - Mechanism:[1][2][3][4] The reaction with amines (Lysine residues on Gelatin) requires the amine to be deprotonated (neutral), which happens efficiently at pH > 7.2.
- Stir gently at 37°C for 4 hours.

Step 4: Purification and Gelation

- Transfer the reaction mixture to dialysis tubing (3.5 kDa MWCO).
- Dialyze against distilled water for 48 hours at 37°C (change water 4 times) to remove unreacted EDC, NHS, and PEG.
- Lyophilize (freeze-dry) the product to obtain PEGylated Gelatin.
- Reconstitute in PBS to form hydrogels or mix with microbial transglutaminase (mTG) for enzymatic crosslinking.

Advanced Application: Creating "Stealth" Bioactive Tethers

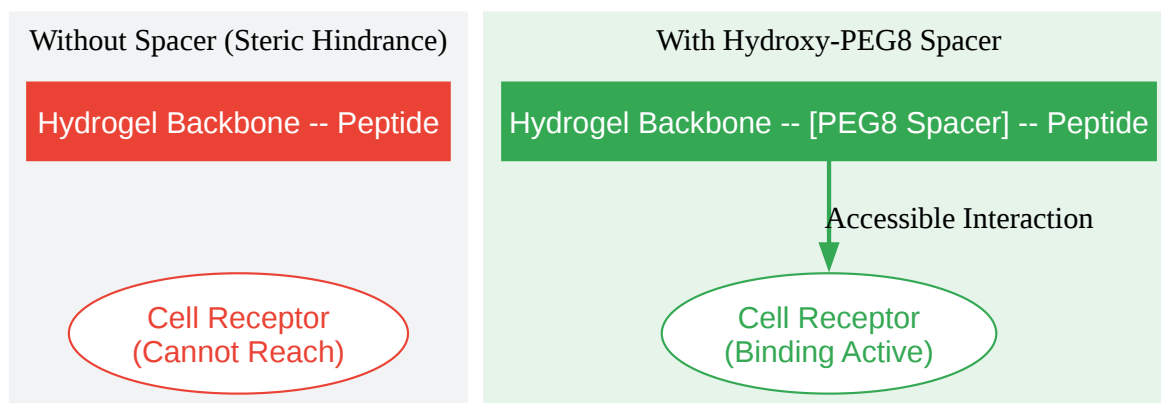
A common failure in hydrogel drug delivery is the steric entrapment of small bioactive peptides (like RGD for cell adhesion). If the peptide is directly bound to the polymer backbone, cells cannot access it.

The Solution: Use Hydroxy-PEG8-Acid as a spacer.

Workflow:

- Conjugate: React Hydroxy-PEG8-Acid with the N-terminus of the peptide (Solid Phase Peptide Synthesis is recommended here).
 - Result: HO-PEG8-CO-NH-Peptide
- Functionalize: Convert the terminal -OH to an Acrylate group using Acryloyl Chloride.
 - Result: Acrylate-PEG8-CO-NH-Peptide
- Copolymerize: Add this monomer (at 1-5 mM) into a standard PEG-Diacrylate (PEGDA) hydrogel precursor solution.
- Photopolymerize: Upon UV exposure, the acrylate incorporates into the gel network, dangling the peptide 30 Å away from the backbone, making it fully accessible to cell receptors.

Visualizing the Spacer Effect:



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Figure 2: Comparison of direct peptide attachment vs. PEG8-mediated tethering. The discrete PEG8 spacer ensures ligand bioavailability.

Quality Control & Troubleshooting

To ensure the protocol worked, you must validate the degree of substitution.

Assay	Purpose	Expected Outcome
TNBS Assay	Quantify free amines	A decrease in free amines in the PEGylated Gelatin compared to native Gelatin confirms conjugation.
FTIR Spectroscopy	Surface chemistry	Appearance of ether peaks (C-O-C) around 1100 cm^{-1} indicates PEG presence.
Swelling Ratio	Hydrogel mechanics	PEGylated hydrogels generally show higher swelling ratios due to the hydrophilicity of the PEG8 chains.

Troubleshooting Table:

- Issue: Gelation does not occur after modification.
 - Cause: Too many Lysine groups were modified, preventing subsequent crosslinking (if using amine-reactive crosslinkers like Glutaraldehyde).
 - Fix: Reduce the molar ratio of PEG-to-Gelatin during the conjugation step.
- Issue: Precipitation during activation.
 - Cause: The "Salt" form of the PEG might be insoluble if the pH drops too low too fast in high concentrations.
 - Fix: Dissolve PEG in water first, then add concentrated MES buffer.

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